

Physicochemical properties of bis(2-furfuryl) disulfide

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Compound of Interest

Compound Name: *Difuroyl Disulfide*

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An In-depth Technical Guide to the Physicochemical Properties of Bis(2-furfuryl) disulfide

Introduction

Bis(2-furfuryl) disulfide, also known as furfuryl disulfide, is an organic sulfur compound with the chemical formula $C_{10}H_{10}O_2S_2$.^{[1][2]} It is a significant volatile component responsible for the characteristic aroma of roasted coffee and cooked beef.^[3] This compound is characterized by its potent, sulfurous, and often meaty aroma, making it a subject of interest in food chemistry and flavor science.^[3] This guide provides a detailed overview of its physicochemical properties, analytical methodologies, and synthesis, tailored for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Properties

The key physicochemical properties of bis(2-furfuryl) disulfide are summarized in the table below. These properties are critical for understanding its behavior in various matrices, its stability, and its potential applications.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ O ₂ S ₂	[1][2][3]
Molecular Weight	226.32 g/mol	[1][2][3][4]
CAS Number	4437-20-1	[1][2][3]
Appearance	Pale yellowish oily liquid	[3][5]
Odor	Powerful, repulsive sulfuraceous, roasted, alliaceous, green, meaty	[3][5]
Melting Point	10-11 °C	[3][4]
Boiling Point	112-115 °C at 0.5 mmHg; 229- 230 °C at 760 mmHg	[3][4]
Density	1.233 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.585	[3]
Solubility	Slightly soluble in water; soluble in oils	[4][5]
LogP (Octanol/Water)	4.03	[3][4]

Experimental Protocols & Methodologies

The characterization of bis(2-furfuryl) disulfide involves various analytical and synthetic techniques. Below are methodologies cited in the literature.

Synthesis of Bis(2-furfuryl) disulfide

A general procedure for the synthesis of disulfides from thiols has been described, which can be applied to produce bis(2-furfuryl) disulfide.[3]

Procedure:

- A non-homogeneous mixture is prepared containing a thiol (in this conceptual example, furfuryl mercaptan would be the precursor), potassium bromate (KBrO₃), ammonium

molybdate tetrahydrate $((\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O})$, and a solvent system of acetonitrile/water ($\text{CH}_3\text{CN}/\text{H}_2\text{O}$) in a 7:3 ratio.[3]

- The reaction mixture is stirred at room temperature under an ambient atmosphere.[3]
- The progress of the reaction is monitored using thin-layer chromatography (TLC) with a mobile phase of ethyl acetate/n-hexane.[3]
- Upon completion, dichloromethane (CH_2Cl_2) is added, and the mixture is filtered to isolate the product.[3]

Caption: A flowchart of the synthesis of bis(2-furfuryl) disulfide.

Gas Chromatography (GC)

Gas chromatography is a primary technique for the identification and quantification of bis(2-furfuryl) disulfide in complex mixtures, such as food aromas. The NIST Chemistry WebBook provides data from various GC analyses.[1][6]

Typical GC Conditions:

- Column Type: Capillary columns are typically used.[1]
- Stationary Phases: Common stationary phases include DB-5, OV-101, CP-Sil 8CB-MS, SE-54, and SE-30.[1][6]
- Temperature Program: A temperature ramp is generally employed. For example, starting at 60°C , holding for 5 minutes, then increasing at a rate of 4 K/min to a final temperature of 250°C , held for 20 minutes.[1]
- Carrier Gas: Helium is a commonly used carrier gas.[1]
- Detection: Detection is often performed using a Flame Ionization Detector (FID) or coupled with Mass Spectrometry (MS).[1]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with Gas Chromatography (GC-MS), is essential for the structural elucidation and confirmation of bis(2-furfuryl) disulfide. The NIST Mass Spectrometry Data Center provides reference mass spectra obtained through electron ionization (EI).[2] The fragmentation pattern in the mass spectrum serves as a chemical fingerprint for unambiguous identification.

Caption: A general workflow for identifying bis(2-furfuryl) disulfide.

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